

A Technical Guide to the Physical Properties of cis-2-Penten-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-2-Penten-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of cis-2-Penten-1-ol (CAS No. 1576-95-0), an unsaturated alcohol with applications in the flavor and fragrance industries. The information is presented to support research and development activities where this compound is utilized.

Core Physical and Chemical Properties

cis-2-Penten-1-ol, also known as **(Z)-2-penten-1-ol**, is a colorless to pale yellow liquid at room temperature.^[1] It possesses a characteristic fruity or green odor.^{[2][3]} The presence of a hydroxyl group and a carbon-carbon double bond in its structure dictates its physical and chemical behavior.

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of cis-2-Penten-1-ol based on available literature data.

Property	Value	Units	Conditions	References
Molecular Formula	C ₅ H ₁₀ O	-	-	[2][4]
Molecular Weight	86.13	g/mol	-	[2][4]
Boiling Point	138	°C	at 760 mmHg	[1][3][5]
Melting Point	48.52	°C	-	[2][3][5]
Density	0.853	g/mL	at 25 °C	[5][6]
Refractive Index	1.436 - 1.437	-	at 20 °C (n ₂₀ /D)	[2][5][6]
Flash Point	48 - 48.33	°C	Closed Cup	[1][2][7]
Vapor Pressure	2.41	mmHg	at 25 °C	[2][5]
Solubility	Miscible with alcohol; Immiscible with water.[3][5][8]	-	-	[3][5][8]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for cis-2-Penten-1-ol are not detailed in the provided search results, the following are general, standard methodologies for determining the key physical properties of a liquid alcohol like cis-2-Penten-1-ol.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method is distillation.

- Apparatus: A distillation flask, condenser, thermometer, heating mantle, and receiving flask.
- Procedure:
 - The liquid is placed in the distillation flask with boiling chips.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask.
- The liquid is heated, and the temperature is recorded when the vapor and liquid are in equilibrium, and a steady stream of distillate is collected.

Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific volume), and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid and weighed again.
 - The pycnometer is then emptied, cleaned, filled with a reference liquid of known density (e.g., water), and weighed.
 - The density of the sample is calculated by comparing the mass of the sample to the mass of the reference liquid.

Determination of Refractive Index

The refractive index measures how light propagates through a substance.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The instrument is adjusted to bring the dividing line between the light and dark fields into view.
 - The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.

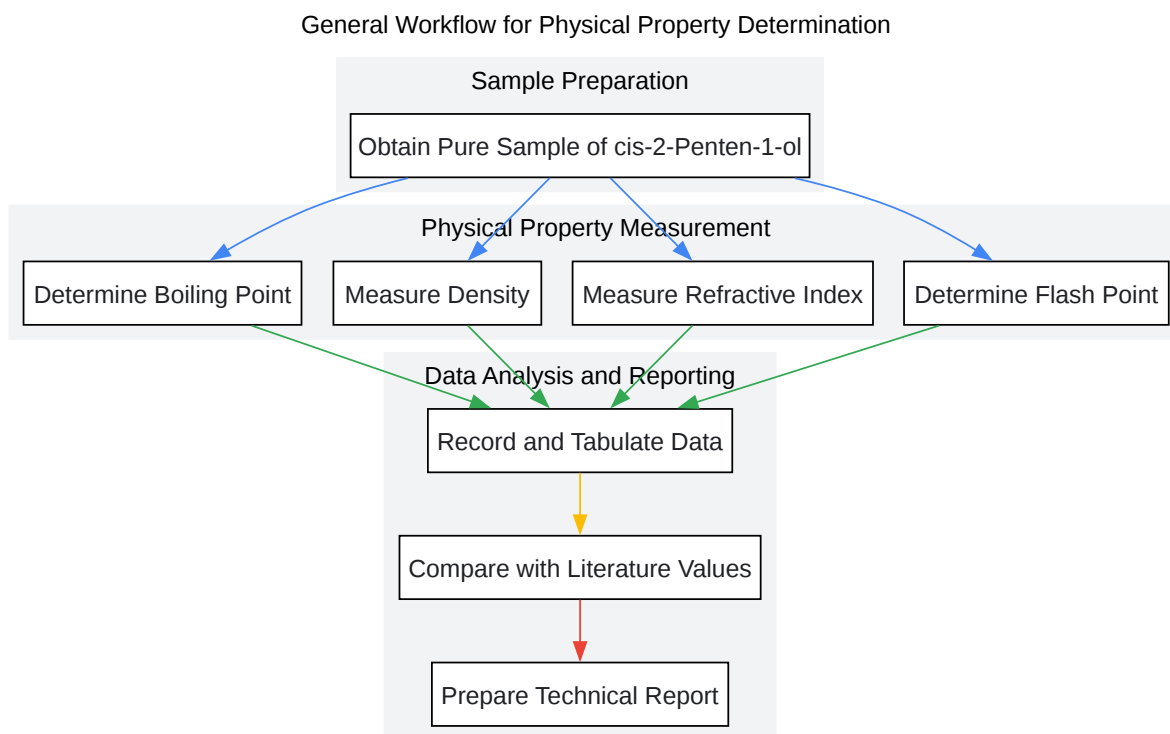
Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

- Apparatus: A closed-cup flash-point tester (e.g., Pensky-Martens or Tag Closed Tester).
- Procedure:
 - The sample is placed in the test cup and heated at a slow, constant rate.
 - A small flame is periodically passed over the surface of the liquid.
 - The flash point is the temperature at which a flash appears at any point on the surface of the liquid.

Logical Workflow for Physical Property Analysis

The following diagram illustrates a general workflow for the physical characterization of a liquid organic compound like cis-2-Penten-1-ol.



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Caption: A generalized workflow for the determination of physical properties of a liquid sample.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of cis-2-Penten-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074994#physical-properties-of-cis-2-penten-1-ol]

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